

2-Chloro-5-methoxypyridine safety data sheet (SDS) handling precautions

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Compound of Interest

Compound Name: 2-Chloro-5-methoxypyridine

Cat. No.: B151447

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Technical Support Center: 2-Chloro-5-methoxypyridine

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **2-Chloro-5-methoxypyridine**.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary hazards associated with **2-Chloro-5-methoxypyridine**?

A1: **2-Chloro-5-methoxypyridine** is classified as a hazardous substance. The primary hazards include:

- Skin Irritation (H315): Causes skin irritation upon contact.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (H319): Causes serious eye irritation.[\[1\]](#)[\[3\]](#)
- Respiratory Irritation (H335): May cause respiratory irritation if inhaled.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Harmful if Swallowed (H302): Ingestion can be harmful.[\[2\]](#)[\[6\]](#)[\[7\]](#)

The signal word for this chemical is "Warning".[\[1\]](#)[\[2\]](#)

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this chemical?

A2: To prevent exposure, the following PPE must be worn:

- Eye/Face Protection: Tightly fitting safety goggles or chemical safety glasses.[\[2\]](#)[\[8\]](#)
- Hand Protection: Chemical-resistant, impervious gloves (e.g., Butyl rubber, Neoprene). Always inspect gloves before use.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Body Protection: A lab coat or appropriate protective clothing to prevent skin exposure. For larger quantities or tasks with a higher risk of splashing, fire/flammable resistant and impervious clothing is recommended.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, exposure limits are exceeded, or irritation is experienced, use a NIOSH-approved respirator.[\[2\]](#)[\[7\]](#)[\[8\]](#)

Q3: I've noticed the physical state of **2-Chloro-5-methoxypyridine** described differently across suppliers (solid vs. liquid). Why is that?

A3: There can be variations in the reported physical state. Some sources list it as a solid, while others describe it as a colorless liquid.[\[6\]](#)[\[9\]](#)[\[10\]](#) This discrepancy can be due to the presence of impurities or differences in manufacturing processes. Always refer to the certificate of analysis and the safety data sheet provided by your specific supplier and handle the material as described.

Q4: What are the correct storage conditions for **2-Chloro-5-methoxypyridine**?

A4: Proper storage is crucial for maintaining the chemical's stability and ensuring safety.

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[11\]](#)
- The recommended storage temperature is typically between 0-8°C.[\[9\]](#)[\[10\]](#)
- For long-term stability, storing under an inert gas like nitrogen or argon is advised.[\[10\]](#)
- The substance should be stored locked up and apart from incompatible materials or foodstuff containers.[\[1\]](#)[\[4\]](#)

Q5: What should I do if I accidentally spill a small amount of this chemical on the lab bench?

A5: For minor spills, immediately remove all sources of ignition.^{[1][12]} Ensure you are wearing appropriate PPE, contain the spill with an inert material like sand or vermiculite, and then collect the material into a suitable, labeled container for waste disposal.^{[4][12][13]} Avoid creating dust if it is a solid.^{[11][13]}

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Chloro-5-methoxypyridine**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ ClNO	^{[1][6][9]}
Molecular Weight	143.57 g/mol	^{[1][6][9]}
Appearance	White Solid / Colorless Liquid	^{[6][9][10]}
Purity	≥ 99% (GC)	^[9]
Storage Temperature	0-8 °C	^{[9][10]}

Experimental Protocols

Protocol 1: Standard Safe Handling Procedure

- **Preparation:** Before handling, ensure a chemical fume hood is operational. Confirm that an eyewash station and safety shower are accessible.^[8] Put on all required PPE (safety goggles, lab coat, chemical-resistant gloves).
- **Handling:** Conduct all work within the chemical fume hood to minimize inhalation exposure.^[8] Keep the container tightly sealed when not in use.^{[1][4]} Avoid all personal contact with the substance.^{[12][13]}
- **Dispensing:** Use spark-proof tools if transferring the material.^[1] Ground and secure containers when dispensing to prevent static discharge.^[4]

- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)[\[8\]](#)[\[11\]](#) Clean the work area and decontaminate any equipment used.[\[4\]](#)
Contaminated clothing should be removed and laundered before reuse.[\[1\]](#)[\[4\]](#)

Protocol 2: Accidental Spill Cleanup

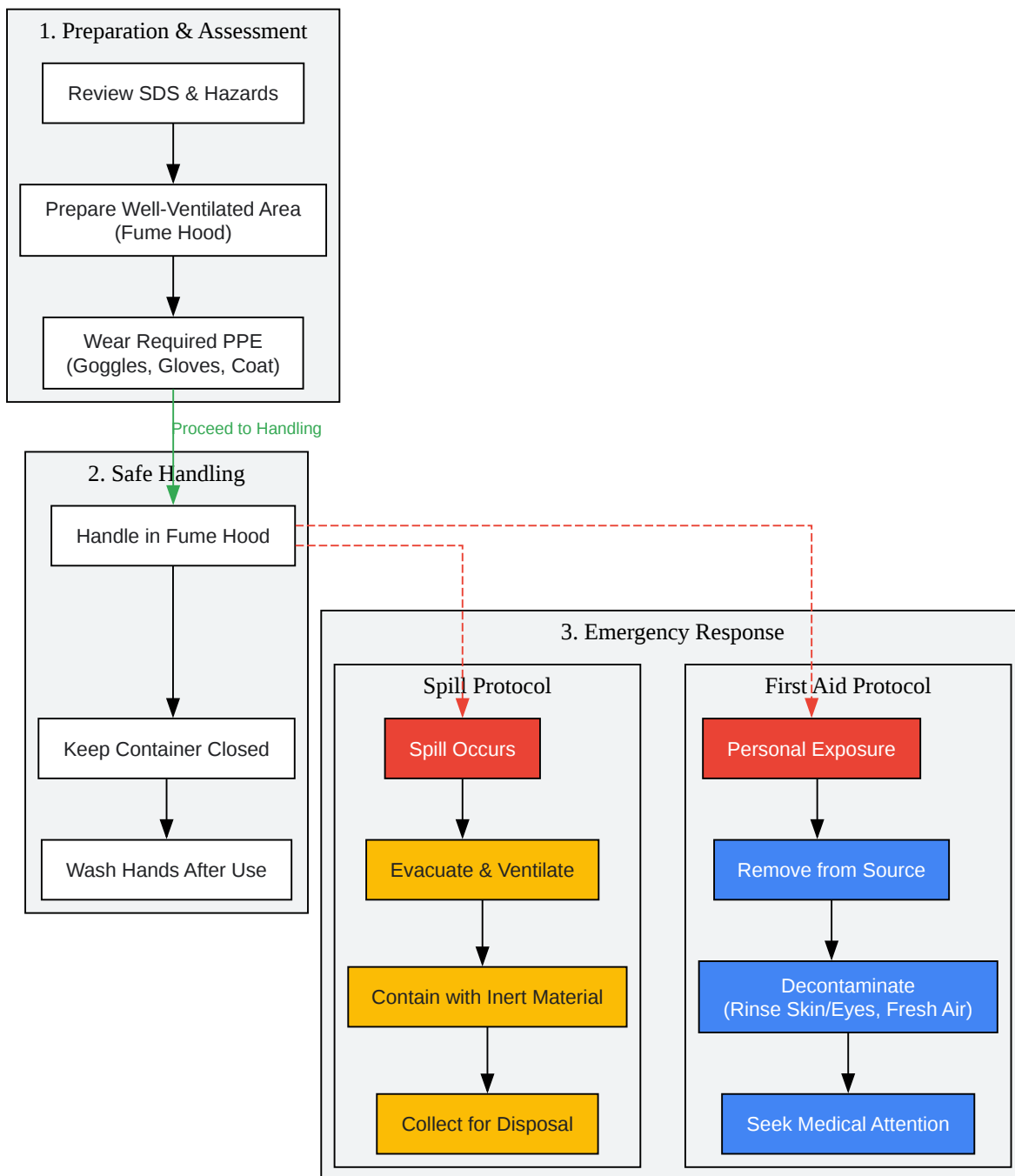
- Immediate Response: Evacuate non-essential personnel from the spill area.[\[1\]](#)[\[11\]](#) Remove all sources of ignition (open flames, hot surfaces).[\[1\]](#)[\[13\]](#) Ensure adequate ventilation.[\[1\]](#)
- Containment: Wearing full PPE, contain the spill using an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[\[4\]](#)[\[12\]](#) Prevent the spill from entering drains or waterways.[\[1\]](#)[\[11\]](#)[\[13\]](#)
- Cleanup: Use non-sparking tools to carefully collect the absorbed material and place it into a suitable, clearly labeled, and closed container for disposal.[\[1\]](#)[\[4\]](#)
- Decontamination: Clean the spill area thoroughly. Dispose of the waste material in accordance with local, state, and federal regulations.[\[1\]](#)[\[13\]](#)

Protocol 3: First Aid Measures

- If Inhaled: Immediately move the person to fresh air and keep them comfortable for breathing.[\[1\]](#)[\[3\]](#) If breathing is difficult or has stopped, provide artificial respiration.[\[3\]](#)[\[14\]](#) Seek immediate medical attention.[\[3\]](#)[\[11\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing.[\[4\]](#)[\[11\]](#) Wash the affected skin with plenty of soap and water for at least 15 minutes.[\[3\]](#)[\[15\]](#)[\[14\]](#) If skin irritation occurs, get medical advice.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- In Case of Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[\[3\]](#)[\[11\]](#) If present, remove contact lenses and continue rinsing. Seek immediate medical attention from an ophthalmologist.
- If Swallowed: Rinse the mouth thoroughly with water.[\[2\]](#)[\[11\]](#) Do NOT induce vomiting.[\[11\]](#) Never give anything by mouth to an unconscious person.[\[8\]](#)[\[11\]](#) Call a poison control center or doctor immediately for treatment advice.[\[2\]](#)[\[4\]](#)[\[8\]](#)

Mandatory Visualization

The following diagram illustrates the logical workflow for safely handling **2-Chloro-5-methoxypyridine**, from initial preparation to emergency response.



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